Isopropyl Hexanoate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Isopropyl hexanoate*
CAS No.:	*2311-46-8*
Cat. No.:	*B1661930*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isopropyl hexanoate, a volatile organic compound (VOC) with the chemical formula C9H18O2, is a fatty acid ester recognized for its characteristic fruity, pineapple-like aroma.[1] This technical guide provides an in-depth analysis of **isopropyl hexanoate**, focusing on its properties as a VOC, its synthesis, analytical methodologies for its detection, and its metabolic fate. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on presenting quantitative data in a structured format, detailing experimental protocols, and visualizing complex processes.

Chemical and Physical Properties

Isopropyl hexanoate, also known by synonyms such as isopropyl caproate and hexanoic acid, 1-methylethyl ester, is a colorless liquid.[2][3] Its fundamental properties are crucial for understanding its behavior as a VOC and for its application in various scientific and industrial contexts.

© 2026 BenchChem. All rights reserved.

Table 1: Physicochemical Properties of **Isopropyl Hexanoate**

Property	Value	Reference(s)
Molecular Formula	C9H18O2	[2]
Molecular Weight	158.24 g/mol	[3]
CAS Number	2311-46-8	[2]
Appearance	Colorless liquid	[2]
Odor	Sweet, fruity, pineapple-like	[1][2]
Boiling Point	168-173 °C at 760 mmHg	[4]
Flash Point	54 °C	[2]
Vapor Pressure	1.09 mmHg at 25 °C	[1][5]
Water Solubility	Almost insoluble	[3]
Solubility in Organic Solvents	Soluble in alcohol	[3]
logP (o/w)	3.177 (estimated)	[1]

Isopropyl Hexanoate as a Volatile Organic Compound (VOC)

As a volatile organic compound, **isopropyl hexanoate** can contribute to atmospheric photochemical reactions. The United States Environmental Protection Agency (EPA) defines VOCs as substances that participate in such reactions, leading to the formation of ground-level ozone, a primary component of smog.[6]

Photochemical Ozone Creation Potential (POCP)

The Photochemical Ozone Creation Potential (POCP) is a metric used to quantify the relative ability of a VOC to generate ground-level ozone.[7] While a specific POCP value for **isopropyl hexanoate** is not readily available in the reviewed literature, the POCP for a compound is influenced by its molecular structure and its reactivity with hydroxyl radicals (•OH) in the atmosphere.[8] Esters, such as **isopropyl hexanoate**, are known to have varying POCP

© 2026 BenchChem. All rights reserved.

values depending on their specific structure. For context, the POCP values for other esters like methyl acetate, n-butyl acetate, and isopropyl acetate are approximately 5.9, 26.9, and 28.2, respectively.[9]

Regulatory Status

While the EPA regulates VOC emissions from consumer products to mitigate ozone formation, specific regulations targeting **isopropyl hexanoate** as a VOC were not identified in the conducted research.[10] Its primary regulatory consideration appears to be as a flavoring agent, where the Joint FAO/WHO Expert Committee on Food Additives (JECFA) has concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent".[3]

Synthesis of **Isopropyl Hexanoate**

Isopropyl hexanoate is commercially synthesized primarily through the Fischer esterification of hexanoic acid and isopropanol.

Fischer Esterification: Experimental Protocol

This method involves the acid-catalyzed reaction between a carboxylic acid and an alcohol.

Objective: To synthesize **isopropyl hexanoate** from hexanoic acid and isopropanol.

Materials:

- Hexanoic acid
- Isopropanol
- Concentrated sulfuric acid (catalyst)
- Benzene (for azeotropic distillation)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Distillation apparatus

© 2026 BenchChem. All rights reserved.

- Separatory funnel

Procedure:

- In a round-bottom flask, combine hexanoic acid and a molar excess of isopropanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Set up the apparatus for distillation with a Dean-Stark trap to remove the water formed during the reaction, driving the equilibrium towards the product.
- Reflux the mixture until no more water is collected in the Dean-Stark trap.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with water, followed by a dilute sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and purify the crude **isopropyl hexanoate** by fractional distillation.

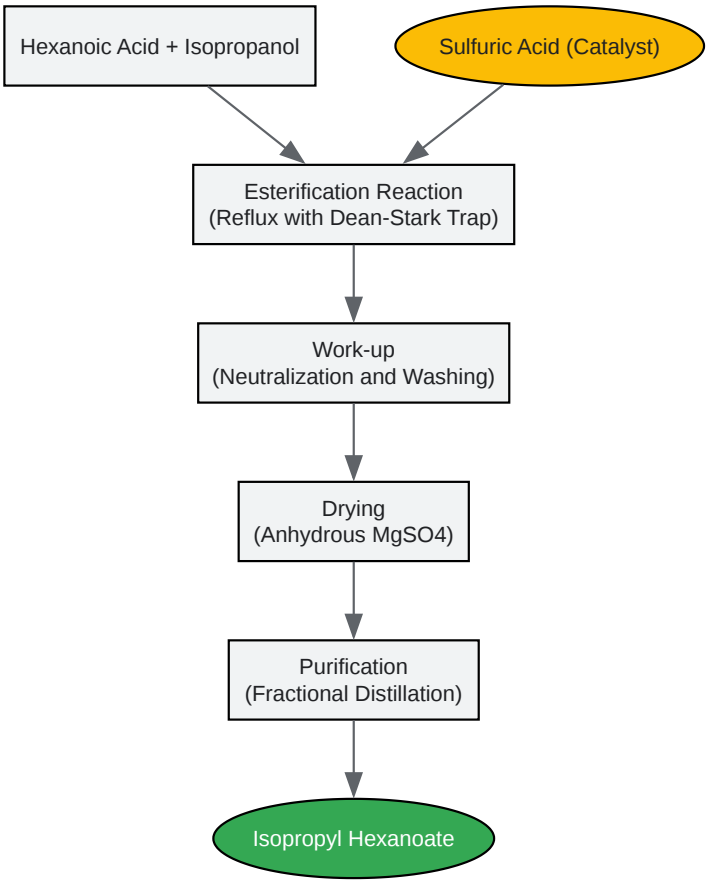
Table 2: Comparison of Synthesis Methods for **Isopropyl Hexanoate**

Synthesis Method	Typical Yield (%)	Purity (%)	Key Advantages
Fischer Esterification	75-85	95-98	Well-established, relatively simple
Continuous Industrial Process	92-98	98-99.5	High throughput, cost-effective for large scale
Enzymatic Esterification	65-70	>99	Environmentally friendly, high purity

Synthesis Workflow Diagram

© 2026 BenchChem. All rights reserved.

Figure 1. General Workflow for Isopropyl Hexanoate Synthesis via Fischer Esterification



Click to download full resolution via product page

Figure 1. Synthesis Workflow Diagram

Analytical Methods for Detection and Quantification

The detection and quantification of **isopropyl hexanoate** are essential for quality control in the food and fragrance industries and for research purposes. Gas chromatography (GC) and high-performance liquid chromatography (HPLC) are the primary analytical techniques employed.

© 2026 BenchChem. All rights reserved.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds.

Experimental Protocol: Headspace GC-MS for **Isopropyl Hexanoate** in a Food Matrix (General Protocol)

Objective: To detect and quantify **isopropyl hexanoate** in a food sample using headspace gas chromatography-mass spectrometry.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Headspace autosampler
- GC column suitable for volatile compounds (e.g., DB-5ms, HP-5ms)

Procedure:

- Sample Preparation: A known amount of the homogenized food sample is placed in a headspace vial. An internal standard may be added for quantification. The vial is sealed.
- Incubation: The vial is incubated at a specific temperature for a set time to allow the volatile compounds, including **isopropyl hexanoate**, to partition into the headspace.
- Injection: A heated syringe from the autosampler withdraws a specific volume of the headspace gas and injects it into the GC inlet.
- GC Separation: The sample is separated on the GC column using a temperature program that ramps the oven temperature to elute the compounds based on their boiling points and interactions with the stationary phase.
- MS Detection: As the compounds elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the fragments is detected, providing a unique mass spectrum for each compound.

© 2026 BenchChem. All rights reserved.

- Data Analysis: The retention time and mass spectrum of the peaks are compared to those of a known standard of **isopropyl hexanoate** for identification and quantification.

High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for the analysis of **isopropyl hexanoate**, particularly for samples that are not suitable for GC.

Experimental Protocol: Reverse-Phase HPLC for **Isopropyl Hexanoate** (General Protocol)

Objective: To separate and quantify **isopropyl hexanoate** using reverse-phase high-performance liquid chromatography.

Instrumentation:

- HPLC system with a UV or diode array detector (DAD)
- Reverse-phase C18 column

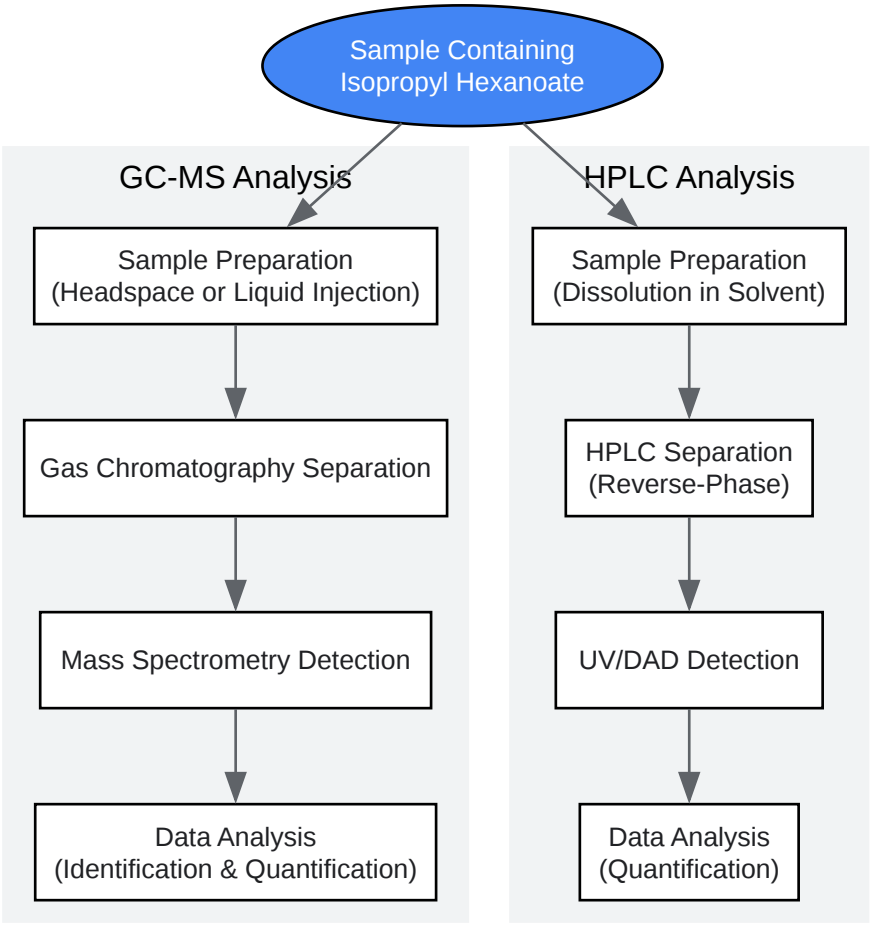
Procedure:

- Sample Preparation: The sample containing **isopropyl hexanoate** is dissolved in a suitable organic solvent.
- Mobile Phase: A mixture of acetonitrile and water is commonly used as the mobile phase.[11]
- Injection: A specific volume of the prepared sample is injected into the HPLC system.
- Separation: The sample is pumped through the C18 column with the mobile phase. **Isopropyl hexanoate**, being relatively nonpolar, will be retained on the column and separated from more polar compounds.
- Detection: The eluting compounds are detected by the UV or DAD detector. **Isopropyl hexanoate** can be detected at a low UV wavelength.
- Quantification: The peak area of **isopropyl hexanoate** is compared to a calibration curve generated from standards of known concentrations.

© 2026 BenchChem. All rights reserved.

Analytical Workflow Diagram

Figure 2. General Analytical Workflow for Isopropyl Hexanoate



Click to download full resolution via product page

Figure 2. Analytical Workflow Diagram

Metabolic Fate of **Isopropyl Hexanoate**

Upon ingestion or exposure, **isopropyl hexanoate** is expected to undergo hydrolysis catalyzed by esterase enzymes present in the body.[4] This enzymatic action breaks the ester bond, yielding hexanoic acid and isopropanol.

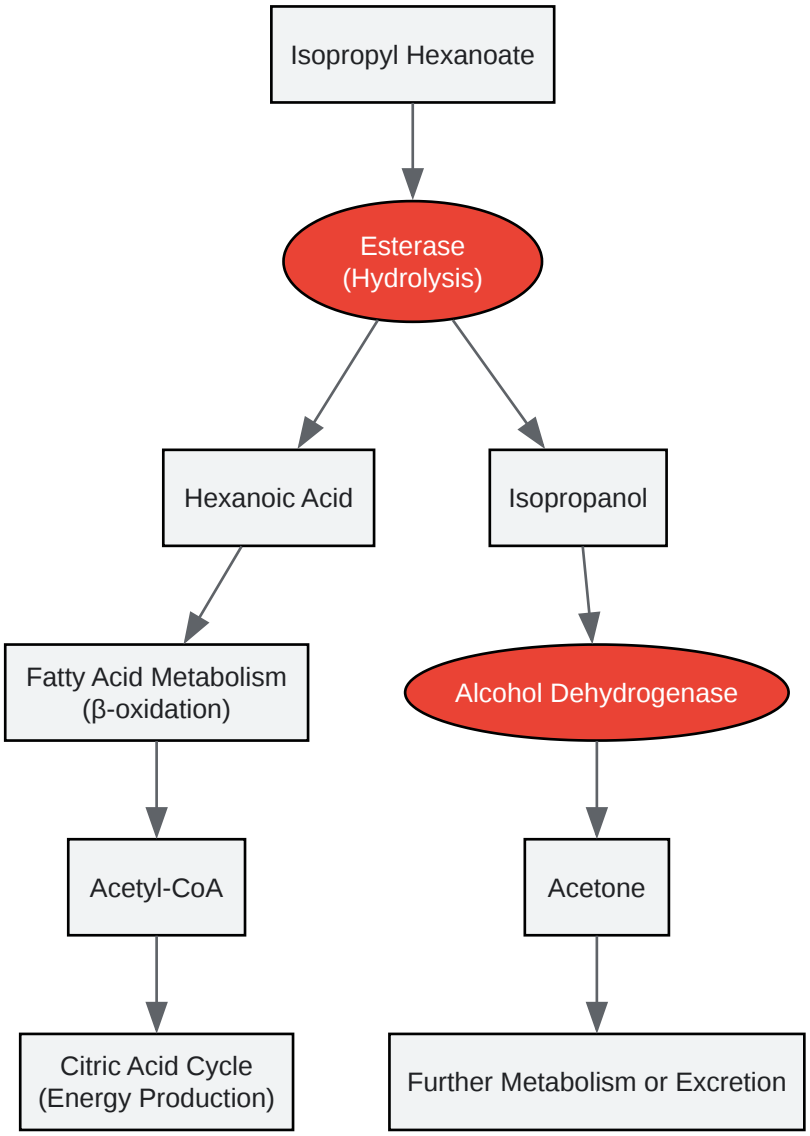
© 2026 BenchChem. All rights reserved.

Hexanoic acid, a medium-chain fatty acid, can then enter the fatty acid metabolism pathway. It can be activated to hexanoyl-CoA and subsequently undergo β-oxidation to produce acetyl-CoA, which can then enter the citric acid cycle for energy production.

Isopropanol is metabolized in the liver, primarily by alcohol dehydrogenase, to acetone. Acetone can then be further metabolized or excreted from the body.

Metabolic Pathway Diagram

Figure 3. Proposed Metabolic Pathway of Isopropyl Hexanoate



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 3. Metabolic Pathway Diagram

Health and Safety

Isopropyl hexanoate is classified as a flammable liquid and vapor.[2] Safety data sheets (SDS) indicate that it can be irritating to the eyes, respiratory system, and skin.[2] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be observed when handling this compound.

Table 3: GHS Hazard Information for **Isopropyl Hexanoate**

GHS Pictogram	Signal Word	Hazard Statement
Flame	Warning	H226: Flammable liquid and vapor

Conclusion

Isopropyl hexanoate is a significant volatile organic compound with important applications in the flavor and fragrance industries. Its synthesis is well-understood, and robust analytical methods exist for its detection and quantification. As a VOC, its potential contribution to ozone formation is a consideration, although it is not currently a highly regulated compound in this regard. Understanding its metabolic fate, primarily through hydrolysis to its constituent acid and alcohol, is crucial for assessing its biological impact. This guide provides a foundational understanding for researchers and professionals working with this compound, emphasizing quantitative data and detailed methodologies. Further research into its specific photochemical reactivity and potential biological interactions will continue to enhance our knowledge of this versatile ester.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. isopropyl hexanoate, 2311-46-8 [thegoodscentscompany.com]
- 2. echemi.com [echemi.com]
- 3. Isopropyl hexanoate | C9H18O2 | CID 16832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Isopropyl Hexanoate CAS 2311-46-8|RUO [benchchem.com]
- 5. parchem.com [parchem.com]
- 6. US Environmental Protection Agency - TBF Environmental [tbfenvironmental.com]
- 7. Photochemical Ozone Creation Potential → Area → Resource 1 [lifestyle.sustainability-directory.com]
- 8. fluorocarbons.org [fluorocarbons.org]
- 9. researchgate.net [researchgate.net]
- 10. ctpa.org.uk [ctpa.org.uk]
- 11. Isopropyl hexanoate | SIELC Technologies [sielc.com]

- To cite this document: BenchChem. [Isopropyl Hexanoate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1661930/docs#isopropyl-hexanoate-a-comprehensive-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.